

Application Notes and Protocols: Ternary Complex Formation Assays for PROTACs

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Compound of Interest

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Introduction to PROTACs and Ternary Complex Formation

Proteolysis-targeting chimeras (PROTACs) are heterobifunctional molecules at the forefront of targeted protein degradation, an emerging therapeutic modality.^[1] These molecules function by acting as a bridge between a specific E3 ubiquitin ligase and a protein of interest (POI), bringing them into close proximity.^{[1][2]} This induced proximity facilitates the formation of a key intermediate: the E3 ligase-PROTAC-POI ternary complex.^[3]

The formation of a stable and productive ternary complex is the critical initiating step for the subsequent ubiquitination of the POI by the E3 ligase, which marks it for degradation by the cell's proteasome machinery.^{[4][5]} The stability and kinetics of this ternary complex are crucial determinants of a PROTAC's efficacy and selectivity.^{[4][6][7]} A key concept in evaluating the ternary complex is cooperativity (α), which measures how the binding of one protein partner influences the PROTAC's affinity for the other.^{[8][9][10]} Positive cooperativity ($\alpha > 1$) signifies

that the formation of the binary complex enhances the binding of the third partner, leading to a more stable ternary complex.[8][10]

Given its central role, the accurate measurement of ternary complex formation, stability, and kinetics is paramount for the rational design and optimization of potent and selective PROTACs.[6] A variety of biophysical and biochemical assays have been developed and optimized to provide these critical insights.[11][12]

Core Biophysical Assays for Ternary Complex Characterization

A suite of complementary biophysical techniques is available to interrogate ternary complex formation. The choice of assay depends on the specific parameters to be measured, required throughput, and the stage of the drug discovery process. Key methods include Time-Resolved Fluorescence Resonance Energy Transfer (TR-FRET), Surface Plasmon Resonance (SPR), Isothermal Titration Calorimetry (ITC), Fluorescence Polarization (FP), and AlphaLISA.[1][2]

Time-Resolved Fluorescence Resonance Energy Transfer (TR-FRET)

Application Notes

TR-FRET is a robust, high-throughput, proximity-based assay ideal for screening and characterizing PROTACs.[10][13] It measures the energy transfer between a donor fluorophore (e.g., Terbium) on one protein and an acceptor fluorophore on the second protein when they are brought together by the PROTAC.[6][14]

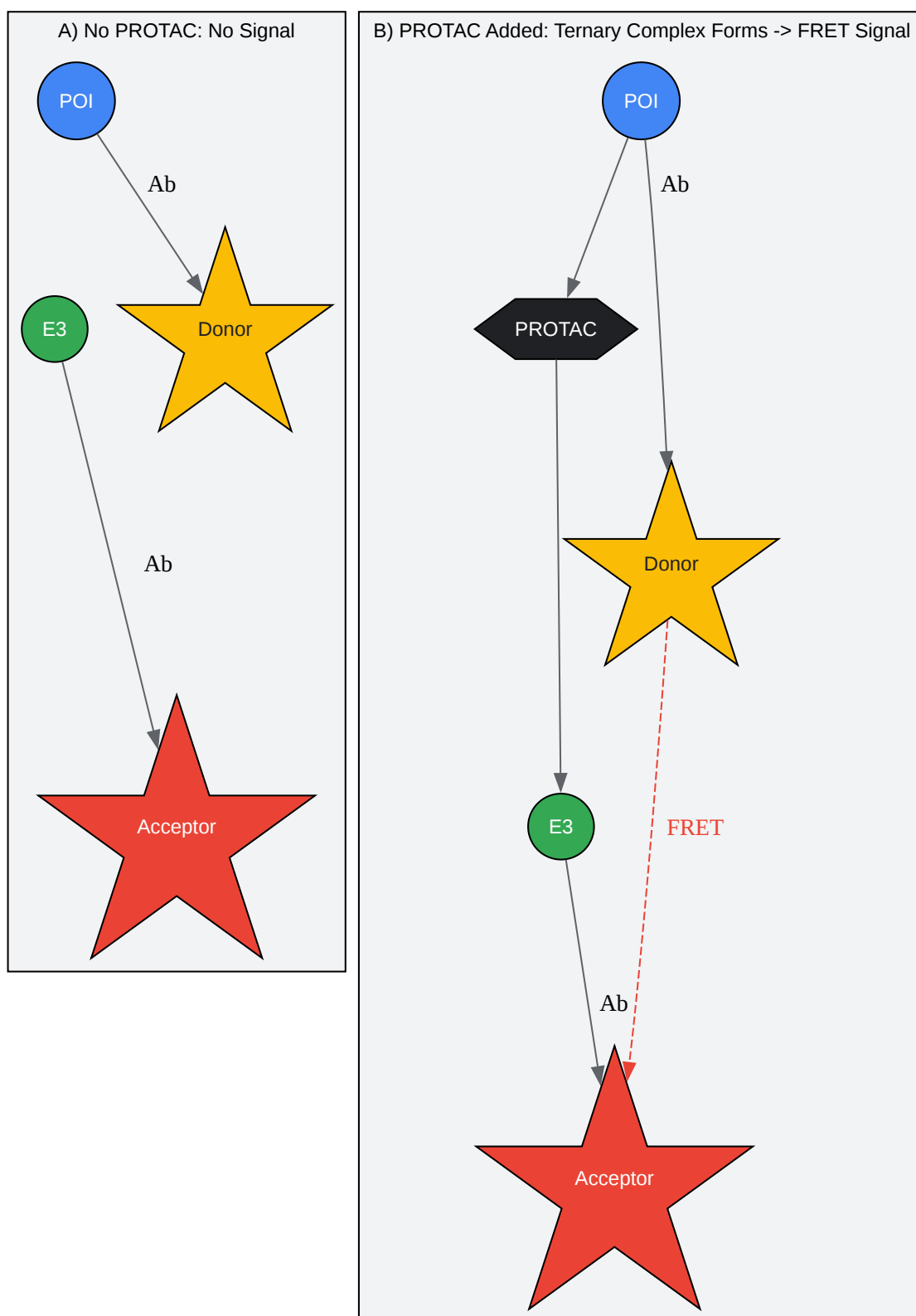
- **Advantages:** High sensitivity, low background, homogeneous (no-wash) format, and suitability for high-throughput screening (HTS) make it a popular choice for primary screening and lead optimization.[1][15] The assay is modular and can be adapted for different targets.[14][16][17]
- **Disadvantages:** Requires fluorescently labeled proteins or antibodies, which can sometimes interfere with binding. The assay is prone to the "hook effect" at high PROTAC concentrations, where the formation of binary complexes dominates and reduces the FRET signal.[10][18]

- Primary Use Cases: Screening large compound libraries, determining relative ternary complex formation potency, and confirming on-target engagement in a biochemical setting.

Quantitative Data Summary

Parameter	Description	Typical Output
EC50	Concentration of PROTAC yielding 50% of the maximal TR-FRET signal.	nM to μ M range
Maximal FRET Signal	The peak of the bell-shaped curve, indicating maximum ternary complex formation.	Relative Fluorescence Units (RFU)
Hook Effect	The decrease in signal at high PROTAC concentrations.	Observed as a bell-shaped curve

Diagram: TR-FRET Assay Principle



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Caption: Principle of the TR-FRET assay for detecting ternary complex formation.

Experimental Protocol: General TR-FRET Assay[13][15]

- Reagent Preparation:
 - Prepare a serial dilution of the PROTAC compound in an appropriate assay buffer (e.g., PBS with 0.1% BSA, 0.05% Tween-20).[13]
 - Prepare working solutions of the tagged Protein of Interest (e.g., GST-tagged) and the tagged E3 Ligase (e.g., His-tagged).[15]
 - Prepare working solutions of the TR-FRET donor (e.g., Terbium-labeled anti-GST antibody) and acceptor (e.g., d2-labeled anti-His antibody).[15]
- Assay Procedure:
 - In a low-volume 384-well plate, add 5 μ L of the PROTAC serial dilutions.
 - Add 5 μ L of a pre-mixed solution containing the tagged POI and E3 ligase to the wells.[13]
 - Incubate at room temperature for 60-90 minutes to allow for ternary complex formation. [13]
- Detection:
 - Add 10 μ L of a pre-mixed solution containing the donor and acceptor antibodies.[13]
 - Incubate the plate, protected from light, at room temperature for 60 minutes to 4 hours.[15]
- Data Acquisition:
 - Read the plate on a TR-FRET-compatible plate reader. Measure the emission at the donor wavelength (e.g., 620 nm) and the acceptor wavelength (e.g., 665 nm).[15]
- Data Analysis:
 - Calculate the TR-FRET ratio (Acceptor Emission / Donor Emission) for each well.[15]
 - Plot the TR-FRET ratio against the log of the PROTAC concentration. Fit the data to a bell-shaped curve to determine the EC50 and maximal signal.

Surface Plasmon Resonance (SPR)

Application Notes

SPR is a powerful, label-free technique that provides real-time kinetic data on the formation and dissociation of the ternary complex.^{[7][19]} It has become an invaluable tool for detailed mechanistic studies and lead optimization.^{[6][11]}

- **Advantages:** Provides detailed kinetic parameters (k_{on} , k_{off}) and affinity data (K_D).^{[1][8]} It is label-free, reducing potential artifacts from tags. The data can reveal the half-life of the ternary complex, which has been shown to correlate with cellular degradation rates.^{[8][19]}
- **Disadvantages:** Lower throughput compared to TR-FRET. Requires specialized equipment and significant amounts of purified, high-quality protein.^[11] Immobilization of one protein partner to the sensor chip can sometimes affect its activity.^[20]
- **Primary Use Cases:** Detailed kinetic and affinity characterization of lead compounds, measuring cooperativity, and understanding the structure-activity relationship (SAR) of the linker and warheads.^[20]

Quantitative Data Summary

Parameter	Description	Typical Output
K _D (binary)	Dissociation constant for PROTAC binding to E3 or POI alone.	nM to μ M
K _D (ternary)	Dissociation constant for PROTAC binding to the pre-formed protein-protein complex.	pM to nM
k _{on} (k _a)	Association rate constant (rate of complex formation).	M ⁻¹ s ⁻¹
k _{off} (k _d)	Dissociation rate constant (rate of complex decay).	s ⁻¹
Half-life (t _{1/2})	The time it takes for half of the complex to dissociate (ln(2)/k _{off}).	seconds to minutes
Cooperativity (α)	K _D (binary) / K _D (ternary). [8]	Unitless ratio

Diagram: SPR Assay Workflow

Caption: General workflow for an SPR-based ternary complex analysis.

Experimental Protocol: General SPR Assay[\[6\]](#)[\[8\]](#)

- Immobilization:
 - Covalently immobilize one binding partner, typically the E3 ligase (e.g., biotinylated VHL complex), onto a streptavidin-coated sensor chip to a target density.[\[6\]](#) A lower density surface is often recommended for ternary complex experiments to avoid mass transport limitations.[\[4\]](#)
- Binary Interaction Analysis:
 - To measure the binary affinity of the PROTAC for the immobilized E3 ligase, prepare a series of PROTAC concentrations in running buffer.

- Inject the PROTAC solutions over the sensor surface and a reference flow cell.
- Fit the resulting sensorgrams to a suitable binding model (e.g., 1:1 Langmuir) to determine k_{on} , k_{off} , and K_D .
- Ternary Complex Analysis:
 - To measure ternary complex kinetics, prepare a series of PROTAC concentrations. Mix each with a constant, near-saturating concentration of the POI (target protein).[8]
 - Inject these PROTAC-POI solutions over the E3-immobilized surface.
 - Fit the sensorgrams to a kinetic model to determine the ternary k_{on} , k_{off} , and K_D .
- Data Analysis:
 - Calculate the cooperativity factor: $\alpha = K_D \text{ (binary E3-PROTAC)} / K_D \text{ (ternary E3-PROTAC-POI)}$.[8]
 - Calculate the ternary complex half-life: $t_{1/2} = \ln(2) / k_{off} \text{ (ternary)}$.

Isothermal Titration Calorimetry (ITC)

Application Notes

ITC is considered the gold standard for thermodynamic characterization of binding interactions.[21] It directly measures the heat released or absorbed during a binding event, providing a complete thermodynamic profile (ΔH , ΔS , and K_D) in a single, label-free experiment.[21][22]

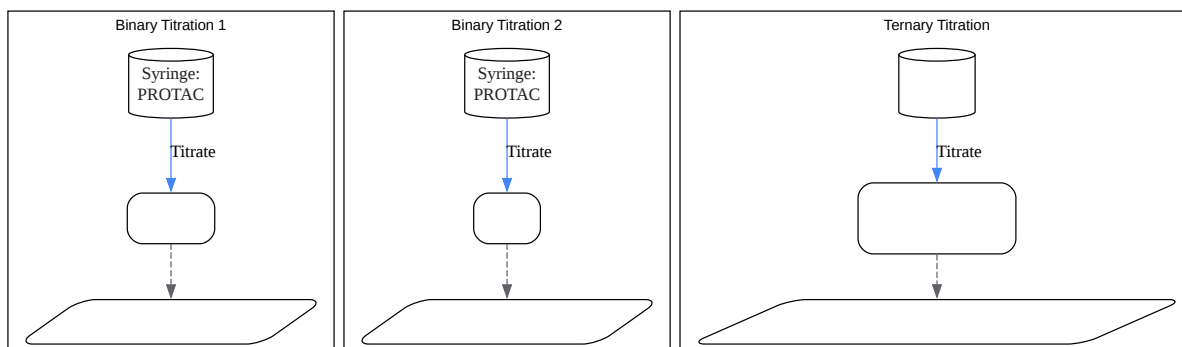
- Advantages: Provides a complete thermodynamic signature of binding, which helps in understanding the driving forces (enthalpic vs. entropic) of complex formation.[21] It is a solution-based, label-free, and immobilization-free technique.[21] ITC can also determine binding stoichiometry (n).[23]
- Disadvantages: Low throughput and requires large amounts of highly pure and concentrated protein and compound.[21][24] It can be challenging for very weak or very tight binders.
- Primary Use Cases: In-depth thermodynamic characterization of lead compounds, validating hits from other assays, and guiding structure-based design by revealing the thermodynamic

consequences of chemical modifications.[2]

Quantitative Data Summary

Parameter	Description	Typical Output
K _D	Dissociation constant, calculated from ΔG .	nM to μ M
ΔH	Change in enthalpy (heat released or absorbed upon binding).	kcal/mol
ΔS	Change in entropy (change in disorder upon binding).	cal/mol·K
ΔG	Change in Gibbs Free Energy (overall binding energy).	kcal/mol
n	Stoichiometry of the binding reaction.	Unitless ratio
Cooperativity (α)	K _D (binary) / K _D (ternary).	Unitless ratio

Diagram: ITC Experimental Logic



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Caption: ITC can measure both binary interactions and ternary complex formation.

Experimental Protocol: General ITC Assay[10][21]

- Sample Preparation:
 - Extensively dialyze both protein partners (E3 and POI) against the identical buffer to minimize heats of dilution.[23][25] Degas all solutions prior to use.[23]
 - Accurately determine the concentrations of all proteins and the PROTAC.
 - For a typical experiment, the component in the syringe should be ~10-15 times more concentrated than the component in the cell.[23][26]
- Binary Titrations:
 - To measure the K_D of the PROTAC for the E3 ligase, place the E3 ligase (e.g., 10 μ M) in the sample cell and the PROTAC (e.g., 120 μ M) in the syringe.[26]

- Perform a series of small injections (e.g., 2 μ L) of the PROTAC into the cell, measuring the heat change after each injection.[\[21\]](#)
- Repeat the process with the POI in the cell to determine the other binary K_D .
- Ternary Titration:
 - To measure the ternary complex affinity, place the E3 ligase in the sample cell, saturated with a concentration of PROTAC several-fold above its K_D for the E3.
 - Place the POI in the syringe and titrate it into the E3-PROTAC solution.
- Data Analysis:
 - Integrate the heat signal peaks for each injection and subtract the heat of dilution from a control titration (ligand into buffer).
 - Fit the resulting binding isotherm to a suitable model (e.g., one-site binding) to determine K_D , ΔH , and n .
 - Calculate cooperativity: $\alpha = K_D \text{ (binary)} / K_D \text{ (ternary)}$.

Other Complementary Assays

Fluorescence Polarization (FP)

- Principle: An economical, solution-based assay that measures the change in rotational speed of a small fluorescently labeled molecule (a "tracer," which could be a PROTAC or a competitive ligand) upon binding to a larger protein.[\[1\]](#)[\[27\]](#)[\[28\]](#)
- Application: Useful for determining binary binding affinities in a high-throughput format.[\[1\]](#)[\[2\]](#) It can be adapted to measure ternary complex formation, but this often requires high protein concentrations.[\[1\]](#)
- Protocol Summary: A constant concentration of a fluorescent tracer and one protein partner are incubated with a serial dilution of the other protein partner. The change in polarization is measured and plotted to determine binding affinity.[\[1\]](#)[\[29\]](#)

AlphaLISA (Amplified Luminescent Proximity Homogeneous Assay)

- Principle: A bead-based, no-wash immunoassay that measures proximity.[13] When a PROTAC brings a donor bead-bound protein and an acceptor bead-bound protein together, a cascade of chemical reactions produces a strong luminescent signal.[30]
- Application: A highly sensitive, high-throughput alternative to TR-FRET for screening and characterizing ternary complex formation.[31][32] It is also subject to the hook effect.[18]
- Protocol Summary: Tagged POI and E3 ligase are incubated with a serial dilution of PROTAC.[13] AlphaLISA donor and acceptor beads coated with antibodies against the respective tags are then added, and after incubation in the dark, the luminescent signal is read.[13]

Conclusion

The biophysical and biochemical characterization of the E3-PROTAC-POI ternary complex is a cornerstone of modern targeted protein degradation research. A multi-faceted approach, combining high-throughput screening methods like TR-FRET or AlphaLISA with in-depth kinetic and thermodynamic profiling from SPR and ITC, provides the most comprehensive understanding of a PROTAC's mechanism of action.[6][12] These assays deliver critical data that enables the rational, data-driven optimization of PROTACs, accelerating the development of this transformative therapeutic modality.

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References

- 1. [Assays and technologies for developing proteolysis targeting chimera degraders - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- 2. [tandfonline.com \[tandfonline.com\]](#)

- 3. Kinetic Detection of E3:PROTAC:Target Ternary Complexes Using NanoBRET Technology in Live Cells | Springer Nature Experiments [experiments.springernature.com]
- 4. cytivalifesciences.com [cytivalifesciences.com]
- 5. A suite of mathematical solutions to describe ternary complex formation and their application to targeted protein degradation by heterobifunctional ligands - PMC [pmc.ncbi.nlm.nih.gov]
- 6. benchchem.com [benchchem.com]
- 7. benchchem.com [benchchem.com]
- 8. SPR-Measured Dissociation Kinetics of PROTAC Ternary Complexes Influence Target Degradation Rate - PMC [pmc.ncbi.nlm.nih.gov]
- 9. support.nanotempertech.com [support.nanotempertech.com]
- 10. benchchem.com [benchchem.com]
- 11. The Development and Application of Biophysical Assays for Evaluating Ternary Complex Formation Induced by Proteolysis Targeting Chimeras (PROTACS) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. benchchem.com [benchchem.com]
- 13. benchchem.com [benchchem.com]
- 14. General Stepwise Approach to Optimize a TR-FRET Assay for Characterizing the BRD/PROTAC/CRBN Ternary Complex - PMC [pmc.ncbi.nlm.nih.gov]
- 15. benchchem.com [benchchem.com]
- 16. researchgate.net [researchgate.net]
- 17. pubs.acs.org [pubs.acs.org]
- 18. resources.revvity.com [resources.revvity.com]
- 19. biorxiv.org [biorxiv.org]
- 20. charnwooddiscovery.com [charnwooddiscovery.com]
- 21. benchchem.com [benchchem.com]
- 22. eprints.whiterose.ac.uk [eprints.whiterose.ac.uk]
- 23. Isothermal Titration Calorimetry (ITC) | Center for Macromolecular Interactions [cmi.hms.harvard.edu]
- 24. The Development and Application of Biophysical Assays for Evaluating Ternary Complex Formation Induced by Proteolysis Targeting Chimeras (PROTACS) [jove.com]

- [25. protocols.io \[protocols.io\]](#)
- [26. Isothermal Titration Calorimetry \(ITC\) – iTC200 – OSTR \[ostr.ccr.cancer.gov\]](#)
- [27. Fluorescence Polarization Assay Protocol: A Step-by-Step Guide for Accurate Measurements - nanomicronspheres \[nanomicronspheres.com\]](#)
- [28. Fluorescence Polarization \(FP\) Assays for Monitoring Peptide-Protein or Nucleic Acid-Protein Binding - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [29. Establishing and optimizing a fluorescence polarization assay \[moleculardevices.com\]](#)
- [30. revvity.com \[revvity.com\]](#)
- [31. resources.revvity.com \[resources.revvity.com\]](#)
- [32. SLAS2024 \[slas2024.eventscribe.net\]](#)
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